

In-Depth Technical Guide: Safety, Handling, and Storage of Tert-butyl benzylalaninate

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Compound of Interest

Compound Name: *Tert-butyl benzylalaninate*

Cat. No.: *B15305598*

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Disclaimer: No direct safety, handling, or storage data for **Tert-butyl benzylalaninate** has been found in publicly available literature or safety data sheets. The following guide is based on data extrapolated from structurally similar compounds, namely L-Alanine tert-butyl ester hydrochloride, L-Alanine Benzyl Ester Hydrochloride, and Ethyl N-benzyl- β -alaninate. This information should be used as a preliminary guide only, and a comprehensive risk assessment should be conducted before handling **Tert-butyl benzylalaninate**.

Chemical and Physical Properties (Analog Data)

Quantitative data for **Tert-butyl benzylalaninate** is not readily available. The following table summarizes the physical and chemical properties of its structural analogs.

Property	L-Alanine tert-butyl ester hydrochloride	L-Alanine Benzyl Ester Hydrochloride	Ethyl N-benzyl- β -alaninate
Molecular Formula	C7H16ClNO2	C10H14ClNO2	C12H17NO2
Molecular Weight	181.66 g/mol	215.68 g/mol	207.27 g/mol
Physical State	Solid	Powder	Liquid
Appearance	White	White to off-white	Colorless
Melting Point	206 - 216 °C[1]	5°C (lit.)	Not Available
Boiling Point	Not Available	Not Available	150 °C
Solubility	No data available	No data available	Insoluble in water

Hazard Identification and Safety Precautions (Analog Data)

Based on the hazard profiles of its structural analogs, **Tert-butyl benzylalaninate** is anticipated to be a hazardous substance. The primary hazards are expected to be skin and eye irritation.

GHS Hazard Statements (Inferred):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (Inferred):

- P261: Avoid breathing dust/fumes/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.

Handling and Personal Protective Equipment (PPE)

Due to the inferred hazards, strict adherence to safety protocols is mandatory when handling **Tert-butyl benzylalaninate**.

Engineering Controls:

- Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Chemical safety goggles or a face shield are required.
- Skin Protection:
 - Wear a lab coat or chemical-resistant apron.
 - Use nitrile or other chemically resistant gloves.
- Respiratory Protection: If working outside of a fume hood or if dust/aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge is necessary.

Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound.

Storage and Stability

Proper storage is crucial to maintain the integrity and stability of **Tert-butyl benzylalaninate**.

- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from heat, sparks, and open flames.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.
- **Stability:** The compound is expected to be stable under recommended storage conditions.

Accidental Release Measures

In the event of a spill or accidental release, follow these procedures:

- **Personal Precautions:** Evacuate the area and ensure adequate ventilation. Wear appropriate PPE as described in Section 3.
- **Environmental Precautions:** Prevent the material from entering drains or waterways.
- **Methods for Cleaning Up:**
 - For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.
 - For large spills, dike the area to contain the spill and collect the material for disposal.

Disposal Considerations

Dispose of **Tert-butyl benzylalaninate** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not dispose of down the drain or in the trash.

Experimental Protocols (Analog Synthesis)

While a specific protocol for **Tert-butyl benzylalaninate** is not available, the following represents a general procedure for the synthesis of similar N-benzyl-amino acid esters. This is provided for informational purposes only and must be adapted and optimized by qualified personnel.

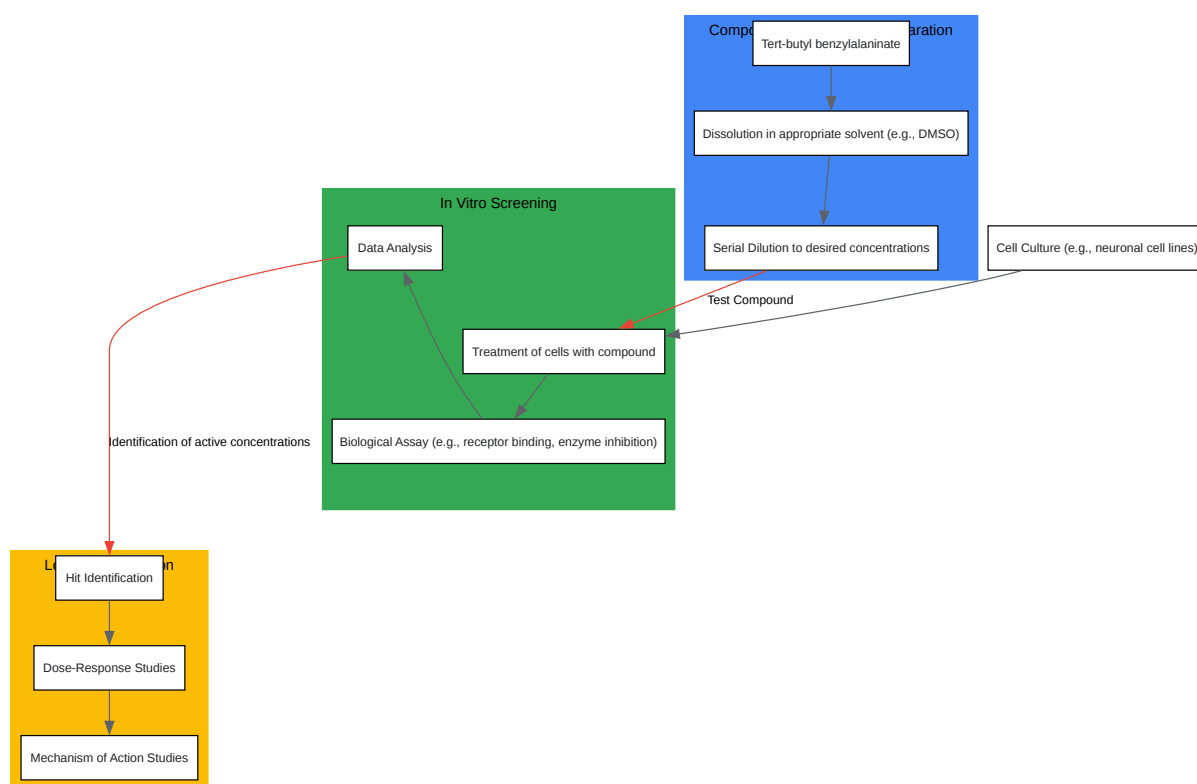
Synthesis of N-allyl-L-alanine t-butyl ester (as an example of N-alkylation and esterification):

- Dissolve Benzyloxycarbonyl-L-alanine t-butyl ester (1.0 eq) in dry Tetrahydrofuran (THF).
- Add Allyl iodide (2.2 eq) to the solution.
- Slowly add Sodium hydride (1.25 eq) to the reaction mixture.
- Stir the reaction at room temperature overnight.
- Evaporate the solvent under reduced pressure.
- Dissolve the residue in ethyl acetate.
- Wash the organic layer with water and a 1N aqueous sodium carbonate solution.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent.
- Purify the crude product using flash chromatography.

Potential Biological Signaling and Experimental Workflow

Information on the specific biological targets and signaling pathways of **Tert-butyl benzylalaninate** is limited. However, N-benzyl-L-alanine derivatives are known to be used in pharmaceutical development, particularly for neurological disorders. This suggests potential interactions with receptors or enzymes in the central nervous system.

Below is a conceptual workflow for the initial biological screening of **Tert-butyl benzylalaninate**.



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Caption: Workflow for the initial biological evaluation of **Tert-butyl benzylalaninate**.

This document provides a summary of the available safety-related information for compounds structurally similar to **Tert-butyl benzylalaninate**. It is imperative that all handling of this chemical is performed by trained individuals in a properly equipped laboratory, and that a thorough, compound-specific risk assessment is conducted prior to any experimental work.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety, Handling, and Storage of Tert-butyl benzylalaninate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15305598#safety-handling-and-storage-of-tert-butyl-benzylalaninate\]](https://www.benchchem.com/product/b15305598#safety-handling-and-storage-of-tert-butyl-benzylalaninate)

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